

C-Flex® Tubing: A Comparative Guide for GMP Validation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C-Flex

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In the exacting environment of pharmaceutical and biopharmaceutical manufacturing, the selection of fluid handling components is critical to ensuring product purity, process integrity, and compliance with Good Manufacturing Practices (GMP). **C-Flex®** thermoplastic elastomer (TPE) tubing has become a widely adopted material for single-use fluid transfer applications. This guide provides a comparative analysis of **C-Flex®** tubing, offering researchers, scientists, and drug development professionals objective data to support its validation in GMP processes.

Performance Characteristics at a Glance

C-Flex® tubing is a unique, patented thermoplastic elastomer specifically designed to meet the critical demands of the pharmaceutical and biopharmaceutical industries.^{[1][2]} It is known for its sealable and weldable properties, which are essential for aseptic connections in single-use systems.^{[2][3][4]} The tubing is available in various formulations, such as **C-Flex®** 072, 082, and 374, offering a range of characteristics to suit different applications.^{[2][4]}

Comparative Analysis: C-Flex® vs. Silicone Tubing

The choice between TPE tubing like **C-Flex®** and silicone tubing is a critical decision in bioprocessing. While both materials offer distinct advantages, their performance characteristics differ in key areas.

Feature	C-Flex® (TPE)	Silicone
Flexibility & Adaptability	Exceptional flexibility, ideal for applications requiring tight bends and maneuverability.[5]	Renowned for its flexibility and can withstand a wide temperature range.[6]
Biocompatibility	Formulated to meet strict biocompatibility requirements, ensuring no introduction of contaminants.[5][7]	Also considered highly biocompatible and widely used in medical and pharmaceutical applications.[5]
Temperature Resistance	Remains flexible from -45°C to 135°C (-50°F to 275°F).[3][4]	Can withstand a wider range of temperature extremes, from -80°C to 260°C.[6]
Chemical Inertness	Good chemical resistance to many common laboratory and pharmaceutical fluids.	Superior chemical inertness, making it suitable for applications with aggressive chemicals and solvents.[7]
Permeability	Significantly less permeable than silicone, which is advantageous for protecting sensitive fluids.[3][4][6]	Higher gas permeability compared to TPE.[6]
Sterilization	Can be sterilized by gamma irradiation, X-ray, and autoclave.[2][3][4] Note: Repeated autoclaving may cause deterioration.[3]	Can withstand repeated autoclave sterilization cycles.[6]
Weldability & Sealability	Excellent heat-seal and sterile weld capabilities, crucial for single-use assemblies.[3]	Not easily weldable or sealable.
Cost-Effectiveness	Often more cost-effective than silicone in terms of both material and production costs.[5][7]	Generally a higher-cost material.

Durability & Longevity	Good durability for single-use applications. C-Flex® 072 offers excellent durability in peristaltic pumps.[4]	Generally boasts a longer lifespan and is resistant to wear and degradation.[5][7]
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Physical Properties of Common C-Flex® Formulations

The selection of a specific **C-Flex®** formulation depends on the application's requirements. The following table summarizes the typical physical properties of three common formulations.

Property (ASTM Method)	C-Flex® 072	C-Flex® 082	C-Flex® 374
Appearance	Opaque	Translucent	Translucent
Durometer, Shore A (D2240)	60	60	60
Tensile Strength, psi (D412)	1196	1106	1190
Elongation, at Break % (D412)	862	874	915
Tensile Modulus, @ 100%/300%, psi (D412)	247/389	256/400	244/385

Source: Data derived from product datasheets.[8][9]

For high-pressure applications, **C-Flex®** is also available in a braided formulation which can offer up to five times higher burst pressures compared to non-braided materials.[10][11]

Validation and Regulatory Compliance

C-Flex® tubing is fully characterized and tested to a variety of specifications, including USP Class VI, ISO 10993-3 (Ames Genotoxicity), ISO 10993-4 (Hemolysis, Indirect), ISO 10993-5

(Cytotoxicity, In-Vitro), and ISO 10993-11 (Systemic Toxicity, In-Vivo), as well as European Pharmacopeia standards.[3] Manufacturers like Saint-Gobain provide comprehensive validation guides and regulatory information overviews to assist in the validation process for GMP applications.[4][10][11]

Experimental Protocols for Key Validation Tests

While detailed, proprietary experimental protocols are available from the manufacturer, the following outlines the general methodologies for critical validation tests.

Extractables and Leachables (E&L) Testing

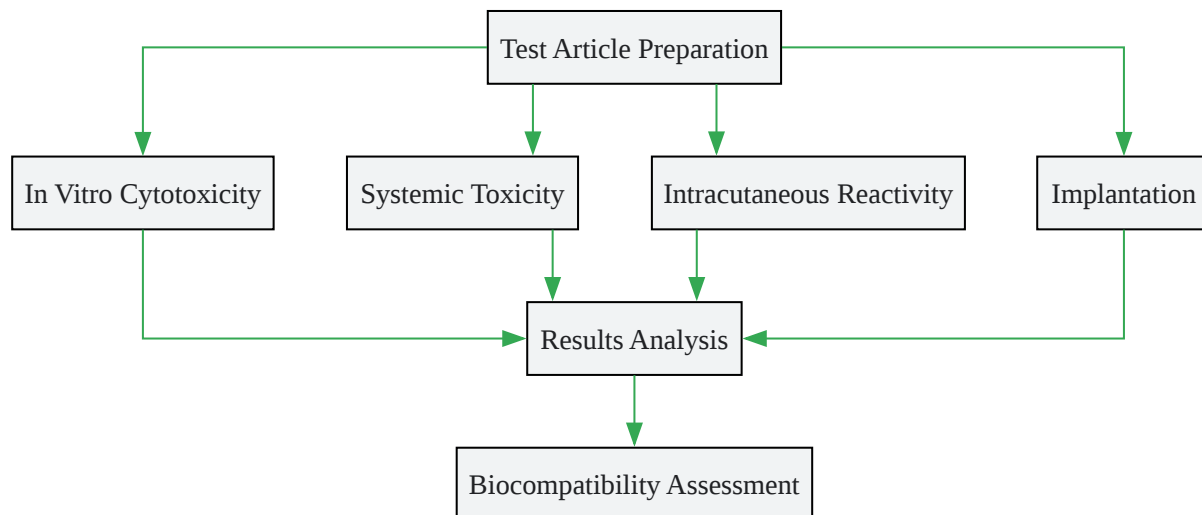
A comprehensive E&L program is essential for GMP validation. The following workflow illustrates a typical approach.

A typical workflow for extractables and leachables testing.

A standardized approach for extractables testing often involves subjecting the tubing to harsh extraction conditions with various solvents (e.g., ethanol) over an extended period and at elevated temperatures. The resulting extracts are then analyzed using a suite of orthogonal analytical methods to identify and quantify potential extractable compounds.

Biocompatibility Testing

Biocompatibility tests are performed to ensure that the tubing material does not elicit a toxic or immunological response. These tests are typically conducted according to USP <87> and <88> Class VI, and ISO 10993 standards.[12]

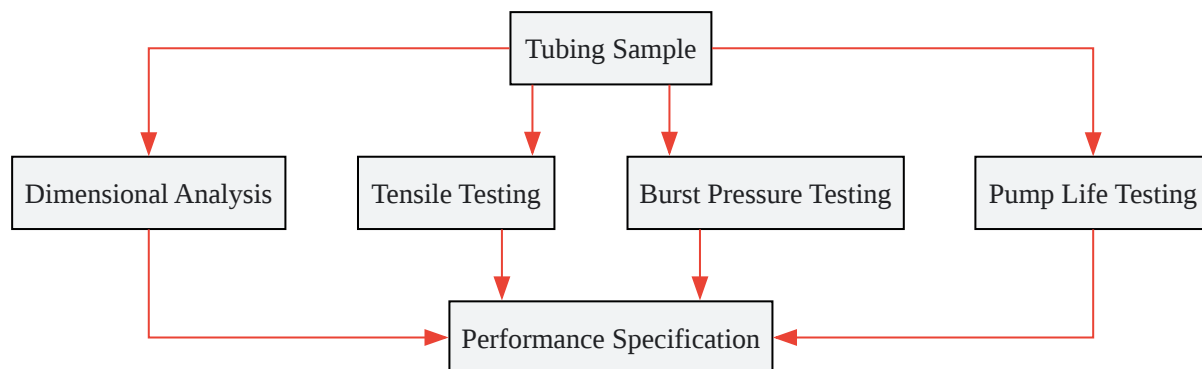


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A simplified workflow for USP Class VI biocompatibility testing.

Physical Performance Testing

Physical tests are conducted to ensure the tubing meets the demands of the bioprocessing application.



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References

- 1. sani-techwest.com [sani-techwest.com]
- 2. C-Flex® biopharmaceutical tubing is the original patented thermoplastic elastomer tubing [qbd.co.kr]
- 3. labfriendcoredataprod.blob.core.windows.net [labfriendcoredataprod.blob.core.windows.net]
- 4. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 5. Choosing the Right Path: TPE vs. Silicone Biopharmaceutical Tubing [kentelastomer.com]
- 6. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 7. TPE vs. Silicone Biopharmaceutical Tubing for Optimal Performance - Top Precision Fluid Component Connector Manufacturers for Medical, Biopharma, Dental and more! [brevet.com]
- 8. scribd.com [scribd.com]
- 9. scribd.com [scribd.com]
- 10. hp-ne.com [hp-ne.com]
- 11. romynox.nl [romynox.nl]
- 12. sartorius.com [sartorius.com]
- To cite this document: BenchChem. [C-Flex® Tubing: A Comparative Guide for GMP Validation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1167309#c-flex-tubing-validation-guide-for-gmp\]](https://www.benchchem.com/product/b1167309#c-flex-tubing-validation-guide-for-gmp)

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